

An In-depth Technical Guide to the Molecular Structure and Properties of Cyclopenthiazide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclopenthiazide is a thiazide diuretic that has been a mainstay in the management of hypertension and edema for decades. Its efficacy stems from its specific action on the renal tubules, leading to increased natriuresis and diuresis. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, pharmacology, and analytical methodologies related to cyclopenthiazide. Detailed experimental protocols for its synthesis and analysis are provided, along with visualizations of its mechanism of action and analytical workflows to support further research and drug development endeavors.

Molecular Structure and Physicochemical Properties

Cyclopenthiazide, with the IUPAC name 6-chloro-3-(cyclopentylmethyl)-3,4-dihydro-2H-1,2,4-benzothiadiazine-7-sulfonamide 1,1-dioxide, is a synthetic benzothiadiazine derivative.[1] The molecule is a racemic mixture.[2]

Table 1: Physicochemical Properties of Cyclopenthiazide



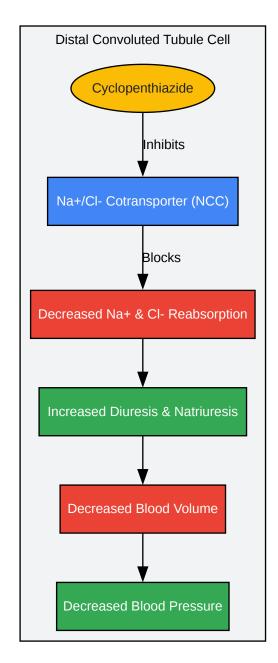
| Property | Value | Reference(s) |
|------------------------|--------------------------|--------------|
| Molecular Formula | C13H18CIN3O4S2 | [1] |
| Molecular Weight | 379.88 g/mol | [3] |
| CAS Number | 742-20-1 | [1] |
| Appearance | White to off-white solid | [4] |
| Melting Point | 230 °C | [4] |
| Water Solubility | 0.279 mg/mL | [5] |
| pKa (Strongest Acidic) | 9.07 | [5] |

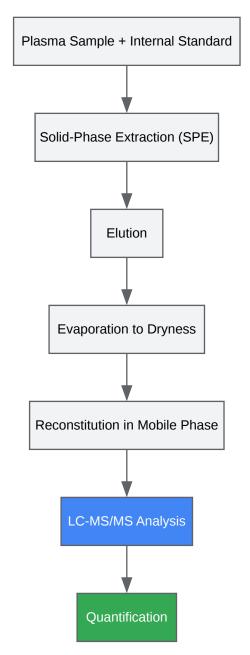
Pharmacology Mechanism of Action

The primary mechanism of action of cyclopenthiazide is the inhibition of the Na⁺-Cl⁻ cotransporter (NCC) located in the apical membrane of the distal convoluted tubule (DCT) in the kidneys.[6] By blocking the reabsorption of sodium and chloride ions from the tubular fluid, cyclopenthiazide increases the osmotic pressure within the tubule, leading to enhanced excretion of water, sodium, and chloride.[7] This diuretic and natriuretic effect reduces extracellular fluid volume, a key factor in its antihypertensive action.[7]

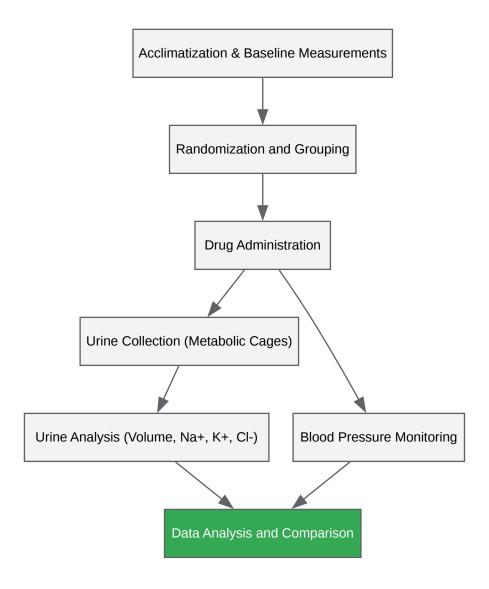
Long-term therapy with thiazide diuretics is also thought to lower blood pressure by reducing peripheral vascular resistance.[6] A proposed secondary mechanism involves the activation of calcium-activated potassium channels in vascular smooth muscle cells, leading to hyperpolarization and vasorelaxation.[8]











Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cyclopenthiazide Wikipedia [en.wikipedia.org]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]



- 4. lib3.dss.go.th [lib3.dss.go.th]
- 5. Exploration of the Isosteric Concept Applied to 1,2,4-Benzothiadiazine 1,1-Dioxides in the Discovery of Novel AMPA Receptor Positive Allosteric Modulators - PMC [pmc.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. In Silico Drug Design of Benzothiadiazine Derivatives Interacting with Phospholipid Cell Membranes PMC [pmc.ncbi.nlm.nih.gov]
- 8. chemistryjournal.net [chemistryjournal.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Structure and Properties of Cyclopenthiazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193982#molecular-structure-and-properties-of-cyclopenthiazide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com